

Molecular weight and formula of C₁₁H₂₀N₂O₂ piperidine derivatives

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Compound of Interest

Compound Name: *Piperidin-2-ylmethyl
cyclopropylcarbamate*

Cat. No.: *B13279868*

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Title: Structural Profiling and Analytical Workflows for C₁₁H₂₀N₂O₂ Piperidine Derivatives in Drug Discovery

Executive Summary As a Senior Application Scientist, I have structured this technical guide to move beyond basic chemical descriptors, providing a mechanistic and operational framework for utilizing C₁₁H₂₀N₂O₂ piperidine derivatives in modern drug discovery. By dissecting the physicochemical boundaries, structural archetypes, and self-validating analytical methodologies of these compounds, this whitepaper equips researchers with the insights necessary to optimize their deployment in pharmaceutical pipelines.

Physicochemical Properties & Quantitative Data

The empirical formula C₁₁H₂₀N₂O₂ dictates a specific set of physicochemical boundaries. The presence of two nitrogen atoms (typically one tertiary and one secondary in biperidine systems) and a carboxylic acid moiety creates a zwitterionic character at physiological pH[1]. This unique charge distribution significantly influences the molecule's solubility, membrane permeability, and receptor binding affinity[2].

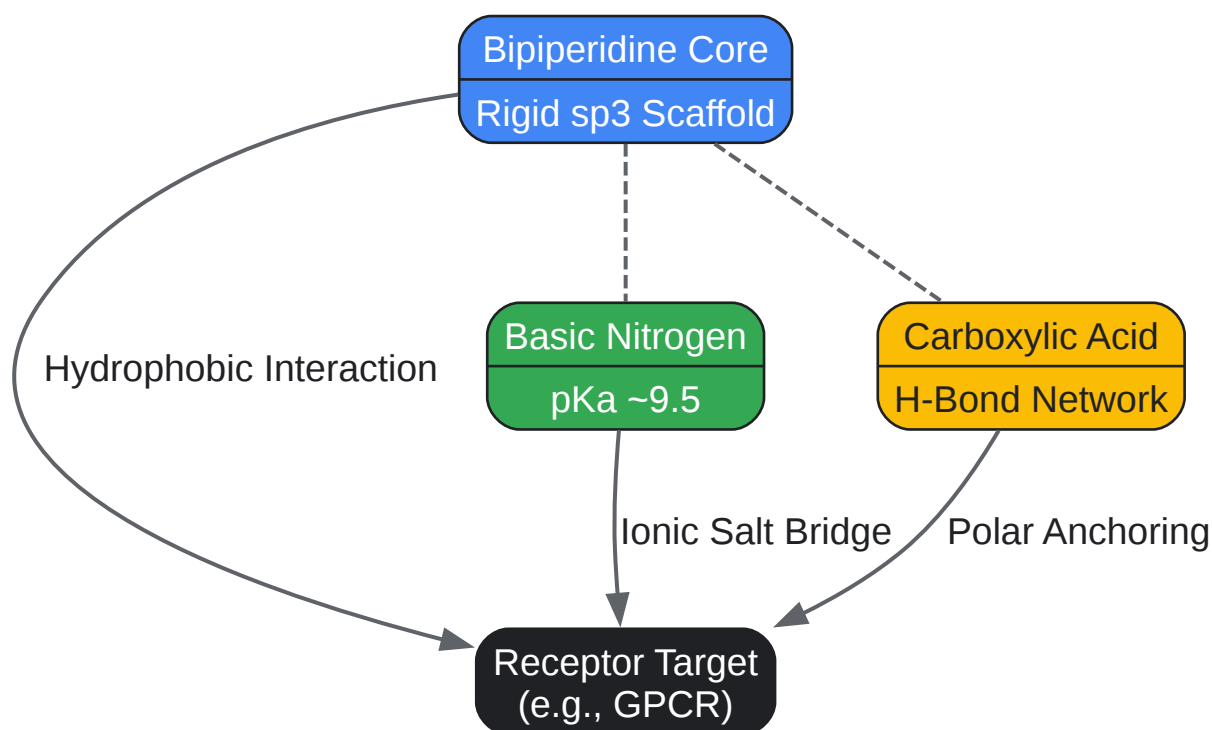
Table 1: Quantitative Physicochemical Data for C₁₁H₂₀N₂O₂ Biperidine Carboxylic Acids

Property	Value	Mechanistic Implication
Molecular Formula	C11H20N2O2	Provides the atomic framework for a rigid, sp3-rich scaffold[3].
Molecular Weight	212.29 g/mol	Low molecular weight ensures high ligand efficiency and leaves "room" for further functionalization without violating Lipinski's Rule of 5[4].
Monoisotopic Mass	212.15248 Da	Critical for high-resolution mass spectrometry (HRMS) identification and exact mass matching[1].
XLogP3 (Predicted)	~ -1.7	Indicates high hydrophilicity; requires careful formulation or prodrug strategies for passive membrane diffusion[1].
Hydrogen Bond Donors	2	Facilitates strong directional interactions with target protein residues (e.g., aspartate/glutamate anchors).
Hydrogen Bond Acceptors	4	Enhances solubility in aqueous media and binding versatility.
Rotatable Bonds	2	High rigidity reduces entropic penalty upon target binding, increasing overall affinity.

Structural Archetypes and Pharmacophore Logic

While the formula C11H20N2O2 can represent various isomers (including pyrrolidine derivatives like the antiepileptic drug Brivaracetam[5]), our focus is on the bipiperidine structural class. Isomers such as 4-(piperidin-1-yl)piperidine-4-carboxylic acid and 5-(piperidin-4-yl)piperidine-2-carboxylic acid are particularly valuable due to their inherent stability and the spatial arrangement of their functional groups[1].

The strategic incorporation of the piperidine moiety allows medicinal chemists to systematically explore structure-activity relationships (SARs) and fine-tune efficacy[2]. The basic nitrogen atom (pKa ~9-10) typically forms a critical salt bridge with acidic residues in the binding pockets of target receptors (e.g., aminergic GPCRs). Concurrently, the carboxylic acid group acts as both a hydrogen bond donor and acceptor, anchoring the molecule within polar sub-pockets.



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Fig 1: Pharmacophore mapping and receptor binding logic for C₁₁H₂₀N₂O₂ bipiperidines.

Experimental Workflows: Synthesis and Analytical Characterization

To ensure scientific integrity, every protocol must operate as a self-validating system. The following methodologies detail the synthesis and LC-MS/MS characterization of C₁₁H₂₀N₂O₂ bipiperidine derivatives, emphasizing the causality behind each experimental choice.

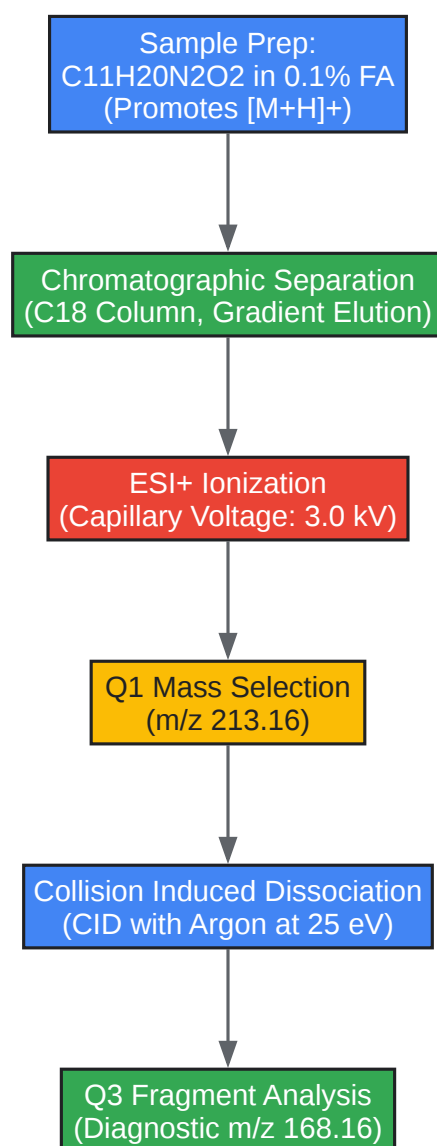
Protocol 1: Solid-Phase Synthesis of Bipiperidine Derivatives

- **Resin Loading:** Load Fmoc-protected piperidine-4-carboxylic acid onto a 2-chlorotrityl chloride resin using N,N-diisopropylethylamine (DIPEA) in dichloromethane.
 - **Causality:** The 2-chlorotrityl resin is highly acid-sensitive. This allows for the final cleavage of the C₁₁H₂₀N₂O₂ product using mild acidic conditions, preserving the integrity of the carboxylic acid moiety.
- **Fmoc Deprotection:** Treat the resin with 20% piperidine in dimethylformamide (DMF) for 15 minutes.
 - **Causality:** Piperidine acts as a mild, nucleophilic base to selectively remove the Fmoc protecting group via a beta-elimination mechanism, exposing the secondary amine for the next step.
- **Reductive Amination:** React the resin-bound piperidine with N-Boc-piperidin-4-one in the presence of sodium triacetoxyborohydride (STAB) and 1% acetic acid.
 - **Causality:** The acetic acid catalyzes the formation of the intermediate iminium ion. STAB is chosen over sodium borohydride because it is a milder reducing agent that selectively reduces the iminium ion to the tertiary amine without reducing the unreacted ketone.
- **Cleavage and Global Deprotection:** Treat the resin with a cocktail of 95% Trifluoroacetic acid (TFA), 2.5% water, and 2.5% triisopropylsilane (TIPS) for 2 hours.
 - **Causality:** TFA simultaneously cleaves the compound from the resin and removes the Boc protecting group. TIPS acts as a carbocation scavenger, preventing re-alkylation of the newly freed basic nitrogen. **Self-Validation:** The success of this step is immediately validated by the presence of the [M+H]⁺ ion (m/z 213.16) in subsequent MS analysis.

Protocol 2: LC-MS/MS Characterization

- **Sample Preparation:** Dissolve the synthesized C₁₁H₂₀N₂O₂ derivative in a 50:50 mixture of Water:Acetonitrile containing 0.1% Formic Acid (FA) to a final concentration of 1 µg/mL.
 - **Causality:** Formic acid ensures the complete protonation of the basic piperidine nitrogen. This is critical for maximizing the yield of the [M+H]⁺ precursor ion (m/z 213.16) during positive-ion electrospray ionization (ESI⁺)[1].

- Chromatographic Separation: Inject 5 μ L onto a C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μ m particle size). Use a gradient elution from 5% to 95% Acetonitrile (with 0.1% FA) over 5 minutes.
 - Causality: The highly polar, zwitterionic nature of the bipiperidine (XLogP $\sim$ -1.7) requires a highly aqueous initial mobile phase to ensure adequate retention on the hydrophobic C18 stationary phase before elution[1].
- Mass Spectrometry Acquisition: Operate the triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Set Q1 to isolate m/z 213.16. Apply a collision energy of 25 eV using Argon gas.
 - Causality: A collision energy of 25 eV provides optimal kinetic energy to induce Collision-Induced Dissociation (CID). This specifically cleaves the C-N bond between the piperidine rings or induces the neutral loss of H₂O/CO₂ from the carboxylic acid, yielding stable, diagnostic fragment ions (e.g., m/z 168.16). Self-Validation: The detection of these specific transition ions confirms both the molecular weight and the structural connectivity of the bipiperidine core[6].



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Fig 2: Step-by-step LC-MS/MS analytical workflow for C11H20N2O2 bipiperidine derivatives.

Conclusion

The C11H20N2O2 piperidine derivatives, particularly the bipiperidine carboxylic acids, are indispensable tools in the medicinal chemist's arsenal. Their unique combination of a rigid sp³-hybridized core, basic nitrogen centers, and a polar carboxylic acid handle allows for precise modulation of drug-target interactions. By employing rigorous, self-validating synthetic and analytical workflows, researchers can confidently integrate these scaffolds into advanced drug discovery programs.

References

- PubChemLite - 4-(piperidin-1-yl)piperidine-4-carboxylic acid (C₁₁H₂₀N₂O₂). Université du Luxembourg. Available at: [\[Link\]](#)
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- Brivaracetam | C₁₁H₂₀N₂O₂ | CID 9837243. PubChem - NIH. Available at: [\[Link\]](#)
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